

A Predictive Spectroscopic and Structural Analysis of 4-Methyl-7-nitroindoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methyl-7-nitroindoline

CAS No.: 179176-31-9

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Abstract: This technical guide provides a comprehensive analysis of the anticipated spectroscopic characteristics of **4-Methyl-7-nitroindoline**. In the absence of a complete, formally published dataset for this specific molecule, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) to predict its spectral features. By synthesizing data from structurally related analogues and foundational spectroscopic theory, we present a robust, predictive framework for the characterization of **4-Methyl-7-nitroindoline**, intended to guide researchers in synthesis, purification, and structural verification efforts.

Introduction and Molecular Structure

4-Methyl-7-nitroindoline is a heterocyclic aromatic compound featuring an indoline core, a bicyclic structure consisting of a benzene ring fused to a five-membered nitrogen-containing ring. The structure is further functionalized with a methyl group at position 4 and a nitro group at position 7. These substituents significantly influence the molecule's electronic properties and, consequently, its spectroscopic behavior. The indoline scaffold is a privileged structure in medicinal chemistry, and understanding the precise characterization of its derivatives is paramount for drug development and materials science.

Spectroscopic analysis is the cornerstone of molecular characterization. NMR spectroscopy elucidates the carbon-hydrogen framework, IR spectroscopy identifies functional groups based on their vibrational modes, and MS reveals the molecular mass and fragmentation patterns. The integrated application of these techniques provides unambiguous structural confirmation. This guide will detail the expected spectroscopic data for **4-Methyl-7-nitroindoline**, providing a reliable benchmark for experimental verification.

Figure 1: Molecular Structure of **4-Methyl-7-nitroindoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The analysis is based on the chemical environment of ^1H (proton) and ^{13}C nuclei.

Predicted ^1H NMR Data

The proton NMR spectrum is predicted to show distinct signals for the aromatic, aliphatic, amine, and methyl protons. The electron-withdrawing nitro group at C7 will significantly deshield adjacent protons (H-6), while the electron-donating methyl group at C4 will have a shielding effect.

Table 1: Predicted ^1H NMR Spectral Data for **4-Methyl-7-nitroindoline** (in CDCl_3 , 400 MHz)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Rationale for Prediction
H-6	~7.5 - 7.7	d (doublet)	1H	J = ~8.0 Hz	Strongly deshielded by the adjacent nitro group and ortho-coupled to H-5.
H-5	~6.8 - 7.0	d (doublet)	1H	J = ~8.0 Hz	Ortho-coupled to H-6.
N-H	~4.0 - 5.5	br s (broad singlet)	1H	-	Typical range for indoline N-H; broad due to quadrupole broadening and exchange.
C2-H ₂	~3.6 - 3.8	t (triplet)	2H	J = ~8.5 Hz	Aliphatic protons adjacent to the aromatic ring and nitrogen. Coupled to C3-H ₂ .

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Rationale for Prediction
C3-H ₂	~3.0 - 3.2	t (triplet)	2H	J = ~8.5 Hz	Aliphatic protons coupled to C2-H ₂ .

| C4-CH₃ | ~2.3 - 2.5 | s (singlet) | 3H | - | Aromatic methyl group, appears as a singlet. |

Predicted ¹³C NMR Data

The ¹³C NMR spectrum will reflect the electronic environment of each carbon atom. The carbon attached to the nitro group (C7) will be significantly deshielded (shifted downfield), as will the other aromatic carbon attached to nitrogen (C7a).

Table 2: Predicted ¹³C NMR Spectral Data for **4-Methyl-7-nitroindoline** (in CDCl₃, 100 MHz)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
C7	~150 - 155	Aromatic carbon directly attached to the strongly electron-withdrawing NO ₂ group.
C7a	~145 - 150	Aromatic carbon attached to the indoline nitrogen.
C3a	~135 - 140	Quaternary aromatic carbon at the ring junction.
C4	~128 - 133	Quaternary aromatic carbon attached to the methyl group.
C6	~125 - 130	Aromatic CH carbon adjacent to the nitro-substituted carbon.
C5	~115 - 120	Aromatic CH carbon.
C2	~45 - 50	Aliphatic CH ₂ carbon adjacent to nitrogen.
C3	~28 - 33	Aliphatic CH ₂ carbon.

| C4-CH₃ | ~18 - 22 | Methyl group carbon. |

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **4-Methyl-7-nitroindoline** in ~0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ¹H NMR Acquisition:
 - Tune and shim the probe for the specific sample.
 - Acquire a standard one-pulse proton spectrum.

- Set spectral width to cover a range of -2 to 12 ppm.
- Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- Average 16-32 scans for a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - Set spectral width to cover a range of 0 to 200 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Average 1024 or more scans, as ¹³C has a low natural abundance.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS at 0.00 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is ideal for identifying the key functional groups within the molecule. The presence of N-H, C-H (aromatic and aliphatic), C=C (aromatic), and N-O (nitro) bonds will give rise to characteristic absorption bands.

Table 3: Predicted IR Absorption Bands for **4-Methyl-7-nitroindoline**

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity	Comments
~3350 - 3450	N-H Stretch	Medium	Characteristic of secondary amines in the indoline ring.
~3000 - 3100	Aromatic C-H Stretch	Medium-Weak	Indicates C-H bonds on the benzene ring.
~2850 - 2960	Aliphatic C-H Stretch	Medium	Arises from the CH ₂ and CH ₃ groups.
~1590 - 1610	Aromatic C=C Stretch	Medium-Strong	Skeletal vibrations of the benzene ring.
~1500 - 1550	Asymmetric N-O Stretch (NO ₂)	Strong	A highly characteristic and strong absorption for aromatic nitro compounds. [1] [2] [3]
~1330 - 1370	Symmetric N-O Stretch (NO ₂)	Strong	The second characteristic strong absorption for aromatic nitro compounds. [1] [2] [3]

| ~800 - 850 | C-H Out-of-Plane Bending | Strong | Pattern can be indicative of the aromatic substitution pattern. |

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or zinc selenide) is clean by wiping it with a solvent like isopropanol and allowing it to dry.
- Background Scan: Collect a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.

- Sample Application: Place a small amount of solid **4-Methyl-7-nitroindoline** powder onto the crystal.
- Data Acquisition: Apply pressure with the built-in anvil to ensure good contact. Collect the spectrum over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} . Co-add 16-32 scans to improve the signal-to-noise ratio.
- Cleaning: Clean the sample off the crystal surface thoroughly after the measurement.

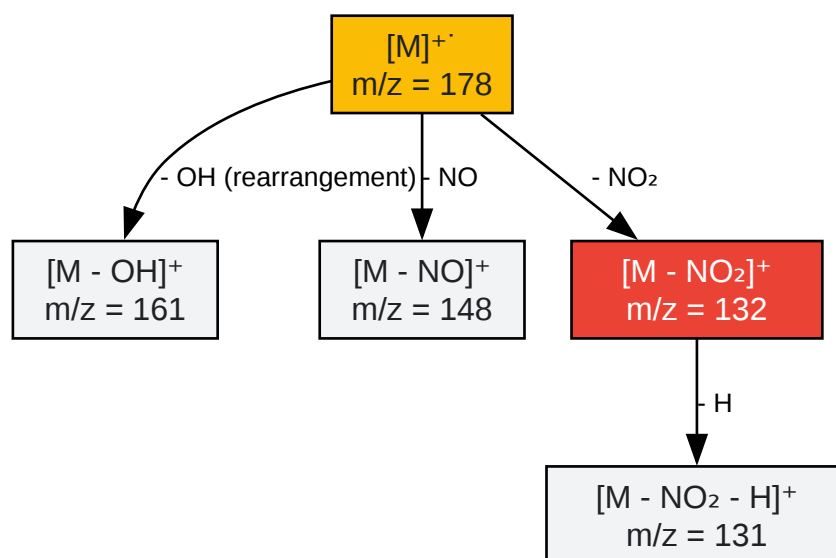
Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues through its fragmentation pattern. For **4-Methyl-7-nitroindoline** ($\text{C}_9\text{H}_{10}\text{N}_2\text{O}_2$), the exact molecular weight is 178.0742 g/mol .

Table 4: Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z Value	Proposed Fragment	Comments
178	$[\text{M}]^{+\cdot}$	Molecular ion peak.
161	$[\text{M} - \text{OH}]^+$	Loss of a hydroxyl radical, a common rearrangement for ortho-nitro compounds.
148	$[\text{M} - \text{NO}]^+$	Loss of nitric oxide.
132	$[\text{M} - \text{NO}_2]^+$	Loss of the nitro group.
131	$[\text{M} - \text{NO}_2 - \text{H}]^+$	Subsequent loss of a hydrogen atom from the indoline ring.

| 117 | $[\text{C}_8\text{H}_7\text{N}]^{+\cdot}$ | Loss of NO_2 and a methyl radical, followed by rearrangement. |



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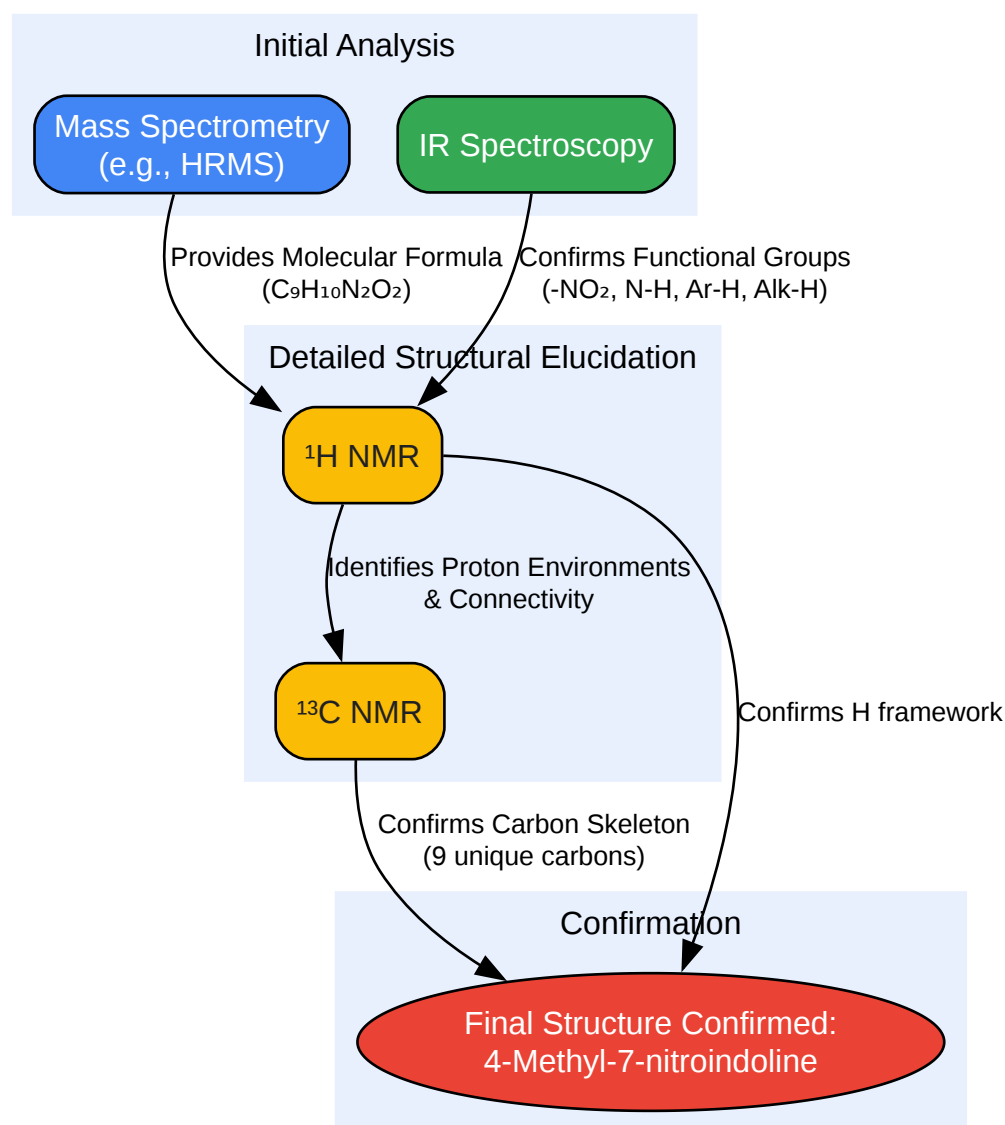
Figure 2: Predicted Fragmentation Pathway for **4-Methyl-7-nitroindoline** in EI-MS.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: For a volatile and thermally stable compound, a Gas Chromatography-Mass Spectrometry (GC-MS) system with an EI source is suitable. Alternatively, direct infusion into an Electrospray Ionization (ESI) source can be used.
- Ionization:
 - EI: Use a standard electron energy of 70 eV.
 - ESI: Dissolve the sample in a suitable solvent (e.g., methanol/water) and infuse into the source. ESI is a softer ionization technique and may yield a prominent protonated molecule $[M+H]^+$ at m/z 179.
- Mass Analysis: Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-300).
- High-Resolution MS (HRMS): To confirm the elemental composition, analyze the sample on a high-resolution instrument (e.g., TOF or Orbitrap). The measured mass should be within 5 ppm of the calculated exact mass (178.0742 for $C_9H_{10}N_2O_2$).

Integrated Spectroscopic Workflow

The confirmation of the structure of **4-Methyl-7-nitroindoline** is a logical, multi-step process where each technique provides complementary information. The workflow below illustrates how data from MS, IR, and NMR are integrated for a conclusive structural assignment.



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Figure 3: Workflow for the Integrated Spectroscopic Confirmation of **4-Methyl-7-nitroindoline**.

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